

Unveiling the Sensory Profile of 2-Methyl-3-heptanol: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-3-heptanol

Cat. No.: B094098

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Introduction

2-Methyl-3-heptanol, a secondary branched-chain alcohol, possesses distinct olfactory properties that are of interest in the fields of flavor and fragrance chemistry, as well as in the study of sensory science and receptor interactions. Understanding its odor profile and threshold is crucial for its potential applications and for investigating structure-activity relationships in olfaction. This technical guide provides a comprehensive overview of the known olfactory properties, odor threshold data of structurally related compounds, and detailed experimental methodologies for sensory analysis.

Physicochemical Properties of 2-Methyl-3-heptanol

A clear understanding of the physicochemical properties of **2-Methyl-3-heptanol** is fundamental to interpreting its sensory characteristics. These properties influence its volatility, solubility, and interaction with olfactory receptors.

Property	Value	Source
Chemical Formula	C8H18O	--INVALID-LINK--
CAS Number	18720-62-2	--INVALID-LINK--
Molecular Weight	130.23 g/mol	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Boiling Point	167.2 °C @ 760 mmHg	--INVALID-LINK--
Flash Point	64.2 °C	--INVALID-LINK--
Vapor Pressure	0.567 mmHg @ 25°C	--INVALID-LINK--
Solubility in Water	2010 mg/L @ 25 °C (experimental)	--INVALID-LINK--

Olfactory Properties of 2-Methyl-3-heptanol

Direct sensory data for **2-Methyl-3-heptanol** is limited in publicly available literature. It is generally described as having a "strong odor"[1]. To provide a more detailed understanding, a comparative analysis with structurally similar C8 alcohols is presented.

Odor Profile

While a specific odor descriptor for **2-Methyl-3-heptanol** is not well-documented, the odor profiles of other C8 alcohols suggest it is likely to have fatty, and potentially fruity or green nuances. The branched-chain structure may also impart a more complex or camphoraceous note compared to its linear isomers.

Odor Threshold

Quantitative odor threshold data for **2-Methyl-3-heptanol** in air or water has not been identified in the surveyed literature. However, data for related C8 alcohols can provide an approximate range and context for its likely potency.

Compound	Type	Odor Threshold in Water (ppb)	Odor Descriptors
1-Octanol	Primary, linear	0.3 - 2.6	Waxy, fatty, citrus, rose
2-Octanol	Secondary, linear	1.1	Earthy, mushroom, oily, citrus
2-Ethyl-1-hexanol	Primary, branched	400	Mild, sweet, floral, slightly oily

Note: The odor threshold is the lowest concentration of a compound that is detectable by the human sense of smell.

Experimental Protocols for Odor Threshold Determination

The determination of odor thresholds is a critical aspect of sensory science, requiring standardized methodologies to ensure accuracy and reproducibility. The following protocol outlines a common approach for determining the detection threshold of a substance in water, based on the ascending concentration series method.

Protocol: Odor Detection Threshold in Water by Ascending Concentration Series

1. Panelist Selection and Training:

- Select a panel of at least 8-10 individuals.
- Screen panelists for olfactory acuity and absence of specific anosmias.
- Train panelists to recognize and consistently identify the target odorant.

2. Sample Preparation:

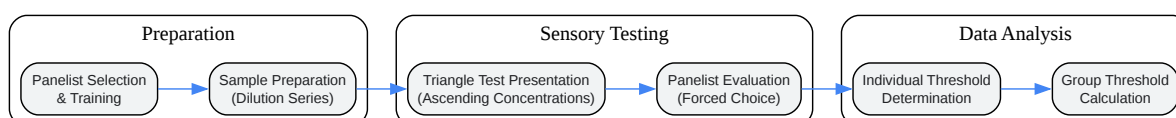
- Prepare a stock solution of **2-Methyl-3-heptanol** in a suitable solvent (e.g., ethanol) if not readily water-soluble.
- Create a series of dilutions in odor-free water, typically in a geometric progression (e.g., factor of 2 or 3). The concentration range should span from sub-threshold to clearly detectable levels.
- Prepare blank samples using only the odor-free water.

3. Test Procedure (Triangle Test):

- Present panelists with a set of three samples (a triangle), where two are identical (either both blanks or both with the odorant at a specific concentration) and one is different.
- The order of presentation of the triangles should be from the lowest to the highest concentration.
- Instruct panelists to identify the "odd" sample in each triangle.
- A forced-choice procedure is used, meaning panelists must make a selection even if they are uncertain.

4. Data Analysis:

- Record the concentration at which each panelist correctly identifies the odd sample for the first time and continues to do so at higher concentrations.
- The individual threshold is the geometric mean of the last concentration missed and the first concentration correctly identified.
- The group odor threshold is calculated as the geometric mean of the individual thresholds.



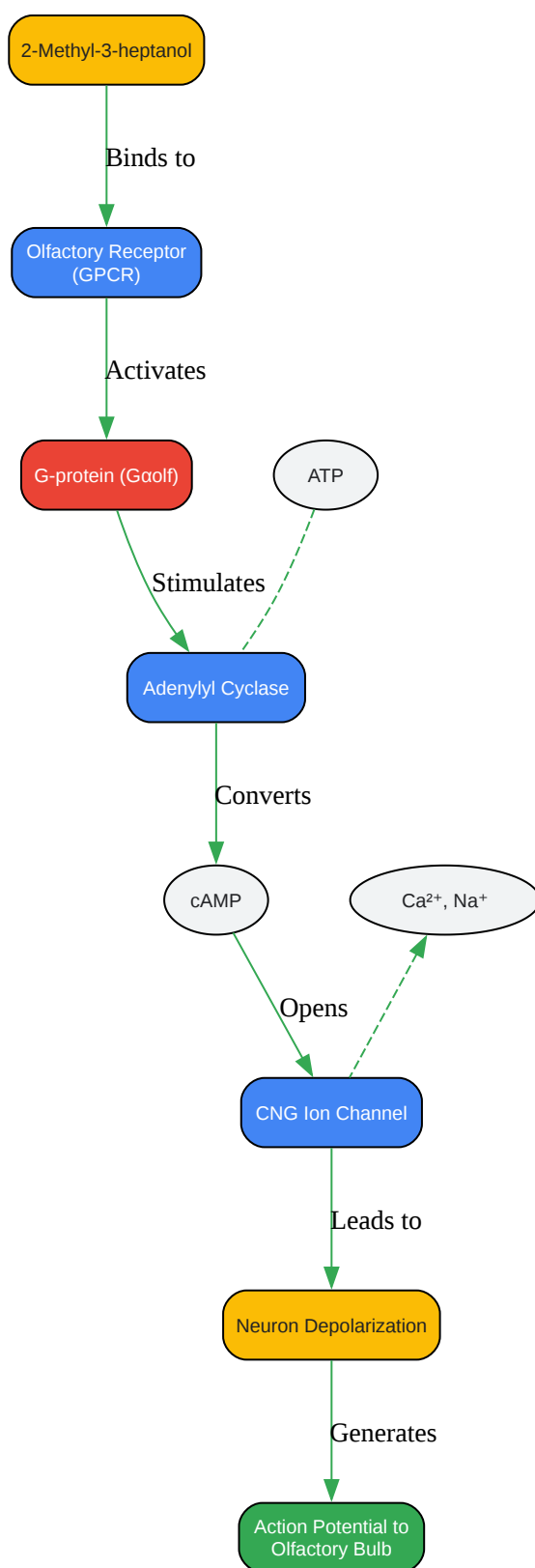
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Odor Threshold Determination Workflow

Olfactory Signaling Pathway

The perception of odorants like **2-Methyl-3-heptanol** is initiated by the interaction of the molecule with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. These receptors are G-protein coupled receptors (GPCRs). While the specific receptor(s) for **2-Methyl-3-heptanol** have not been identified, the general signaling cascade is well-established.

Upon binding of an odorant molecule to its specific OR, a conformational change is induced in the receptor. This activates the associated G-protein (typically G α olf), leading to the dissociation of its subunits. The activated G α olf subunit then stimulates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP). The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels, allowing an influx of cations (primarily Ca²⁺ and Na⁺). This influx depolarizes the neuron, generating an action potential that is transmitted to the olfactory bulb in the brain for further processing and perception of the odor.



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General Olfactory Signaling Cascade

Conclusion

While **2-Methyl-3-heptanol** is a compound of interest for its olfactory properties, there is a notable lack of specific sensory data in the current scientific literature. Its "strong odor" suggests a low odor threshold, a characteristic that warrants further investigation through standardized sensory analysis. The provided experimental protocol offers a framework for such studies. Furthermore, elucidating the specific olfactory receptors that bind to **2-Methyl-3-heptanol** would provide valuable insights into the molecular basis of its odor perception and contribute to a deeper understanding of structure-odor relationships. The information compiled in this guide serves as a foundational resource for researchers and professionals seeking to explore the sensory world of this and other related branched-chain alcohols.

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References

- 1. 1-Octanol | C₈H₁₈O | CID 957 - PubChem [pubchem.ncbi.nlm.nih.gov]
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